

# Thionin Hydrochloride: A Comprehensive Technical Guide to its Solubility in Various Solvents

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## Compound of Interest

Compound Name: *Thioninhydrochlorid*

Cat. No.: *B15346790*

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This in-depth technical guide provides a detailed overview of the solubility of thionin hydrochloride in a range of common laboratory solvents. The information presented herein is intended to support research, development, and formulation activities by providing a clear understanding of this compound's solubility characteristics. This document summarizes available quantitative data, outlines detailed experimental protocols for solubility determination, and includes visualizations to illustrate key processes.

## Quantitative Solubility Data

The solubility of thionin and its salts is influenced by the choice of solvent and the ambient temperature. The following tables consolidate available quantitative and qualitative data for thionin hydrochloride and thionin acetate in various solvents. It is important to note that in some literature, the term "thionin" is used without specifying the counter-ion, which may affect solubility.

Table 1: Solubility of Thionin Hydrochloride and its Analogs

Solvent	Thionin Hydrochloride Derivative*	Concentration	Temperature (°C)
Water	N,N,N',N'-tetra-( $\beta$ -chloroethyl)-thionine chloride	0.4 - 1.0 g/100 mL	Not Specified
Ethanol	N,N,N',N'-tetra-( $\beta$ -chloroethyl)-thionine chloride	0.3 - 1.5 g/100 mL	Not Specified
Dimethyl Sulfoxide (DMSO)	N,N,N',N'-tetra-( $\beta$ -chloroethyl)-thionine chloride	15 - 30 g/100 mL	Not Specified

\*Data from a patent for a thionine derivative, which can provide an estimation of the solubility of the parent compound[1].

Table 2: Solubility of Thionin Acetate

Solvent	Concentration	Temperature (°C)	Reference
Water	~2.5 mg/mL	25	[2][3]
Acetic Acid:Water (1:1)	1 mg/mL	Not Specified	[2][3]
Dimethyl Sulfoxide (DMSO)	41.67 mg/mL	Not Specified	[4][5]
Ethanol	Insoluble	Not Specified	[2][3]

#### Qualitative Solubility Information:

- Thionin (unspecified form): Reported to be soluble in water, with a moderate solubility of approximately 2.5 grams per liter at 25°C. It is also described as soluble in DMSO. The compound shows extremely limited solubility in ethanol and other alcoholic solvents, and is generally considered sparingly soluble in most non-aqueous systems like acetone[6].

# Experimental Protocol for Solubility Determination

A standardized and rigorous methodology is crucial for obtaining accurate and reproducible solubility data. The following protocol is a synthesized procedure based on established methods, such as the OECD Guideline 105, for determining the solubility of a chemical substance like thionin hydrochloride.

**Objective:** To determine the saturation solubility of thionin hydrochloride in a specific solvent at a controlled temperature.

**Materials:**

- Thionin hydrochloride (analytical grade)
- Solvent of interest (e.g., deionized water, ethanol, DMSO)
- Analytical balance
- Volumetric flasks and pipettes
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.45  $\mu\text{m}$  pore size)
- Spectrophotometer (or other suitable analytical instrument for quantification)
- Vials with screw caps
- Spatula and weighing paper

**Procedure:**

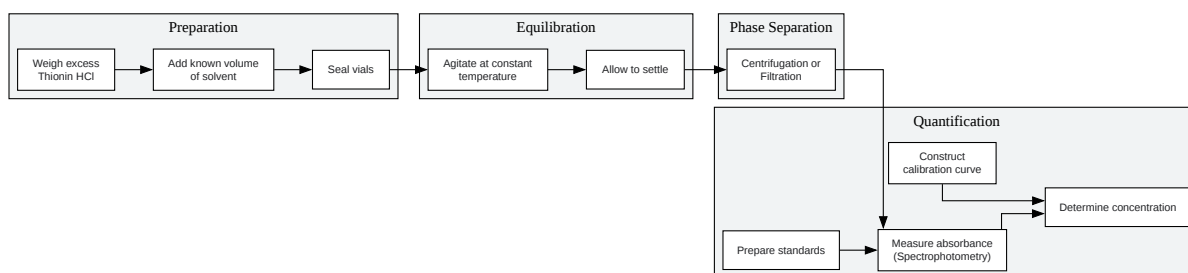
- Preparation of a Saturated Solution (Flask Method):
  - Accurately weigh an amount of thionin hydrochloride that is in excess of its expected solubility and add it to a series of vials.

- Add a known volume of the solvent to each vial.
- Securely cap the vials to prevent solvent evaporation.
- Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
- Agitate the samples for a sufficient period to reach equilibrium. A preliminary test can determine the necessary equilibration time (typically 24-48 hours).
- Phase Separation:
  - After equilibration, allow the vials to stand undisturbed in the temperature-controlled environment for a period to allow the excess solid to settle.
  - To separate the saturated solution from the undissolved solid, two methods can be employed:
    - Centrifugation: Centrifuge the vials at a sufficient speed and for a duration that ensures complete sedimentation of the solid particles.
    - Filtration: Carefully draw the supernatant using a syringe and pass it through a syringe filter that is compatible with the solvent and does not adsorb the solute.
- Quantification of Dissolved Solute:
  - Prepare a series of standard solutions of thionin hydrochloride of known concentrations in the same solvent.
  - Measure the absorbance of the standard solutions and the saturated solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for thionin hydrochloride using a spectrophotometer.
  - Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.
  - Determine the concentration of thionin hydrochloride in the saturated solution by interpolating its absorbance on the calibration curve.

- Data Reporting:
  - Express the solubility in appropriate units, such as grams per liter (g/L) or milligrams per milliliter (mg/mL).
  - Report the temperature at which the solubility was determined.

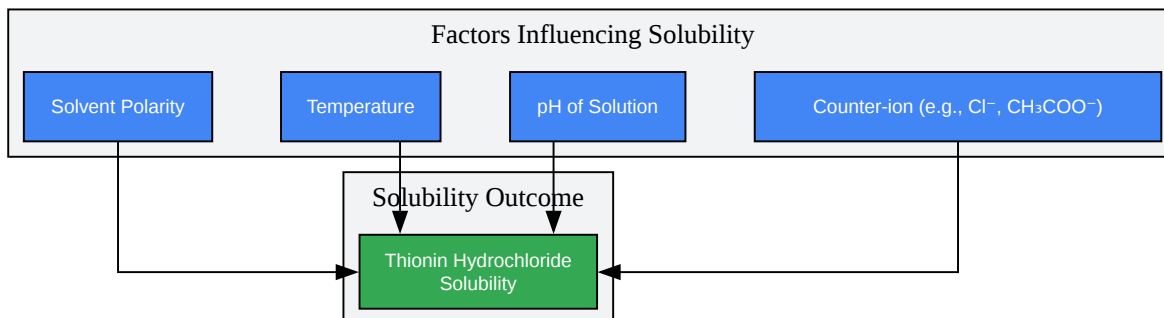
## Visualizations

The following diagrams illustrate the experimental workflow for determining the solubility of thionin hydrochloride.



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Experimental workflow for solubility determination.



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Key factors influencing thionin hydrochloride solubility.

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## References

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